

Introduction: Unveiling the Potential of Diethyl Phenyl Orthoformate

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Compound of Interest

Compound Name: Diethyl phenyl orthoformate

CAS No.: 14444-77-0

Cat. No.: B080329

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In the intricate world of flavor and fragrance creation, precision and novelty are paramount. Chemists and perfumers constantly seek versatile molecules that can impart unique characteristics, enhance existing profiles, and provide stability to complex formulations. **Diethyl Phenyl Orthoformate** (DEPO), a member of the orthoester family, is one such valuable, yet specialized, ingredient. While primarily known in organic synthesis as a reagent and a protecting group for alcohols, its application in the sensory sciences is noteworthy.^{[1][2]} DEPO serves as a unique modifier and precursor, offering a distinct sweet, fruity aromatic profile that can be leveraged to create sophisticated and memorable flavors and fragrances.^[1]

This technical guide provides researchers, scientists, and development professionals with a comprehensive overview of **Diethyl Phenyl Orthoformate**'s properties, detailed application protocols for both flavor and fragrance systems, and robust methodologies for its analytical and sensory evaluation.

Physicochemical Profile and Specifications

Understanding the fundamental properties of DEPO is critical for its effective handling, storage, and application. It is a clear, colorless liquid that must be stored in the absence of water to

prevent hydrolysis.[3][4]

Property	Value	Source(s)
CAS Number	14444-77-0	[1][2][5]
Synonyms	Orthoformic acid diethyl phenyl ester, (Diethoxymethoxy)benzene	[1][5]
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1][2][5]
Molecular Weight	196.25 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1][6]
Purity (Typical)	≥97.0% (GC)	[4][7]
Boiling Point	103-104 °C at 10 mmHg	[1][3]
Density	~1.015 g/mL at 25 °C	[1][3]
Refractive Index	n _{20/D} 1.479 - 1.480	[1]
Storage	Room temperature, under inert gas, moisture sensitive	[1][4][8]

Core Applications in Flavor and Fragrance Systems

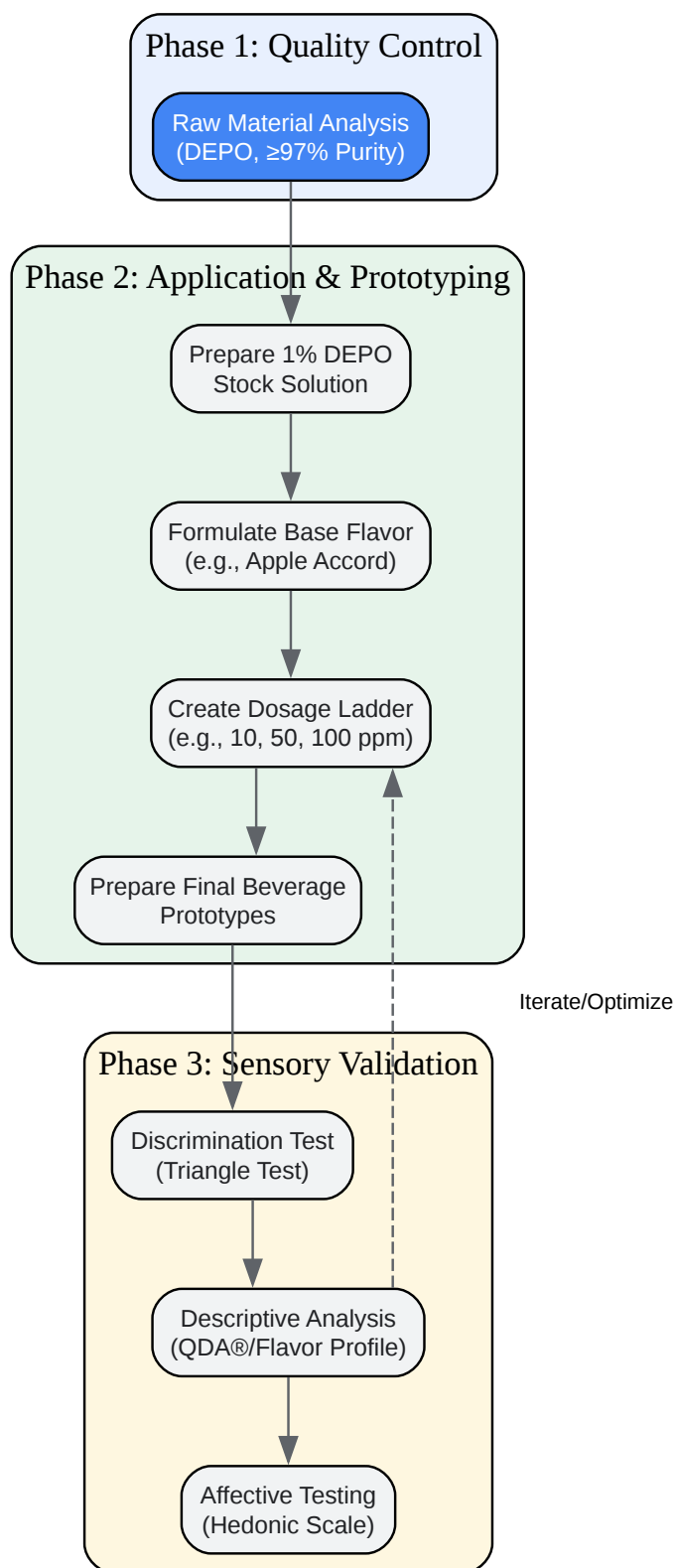
The utility of DEPO stems from its dual role as both a direct aroma contributor and a reactive intermediate. Its orthoester structure is key to its functionality. In acidic or aqueous environments, it can slowly hydrolyze to release ethanol and phenyl formate, which can further break down into phenol and formic acid. This controlled release mechanism can subtly alter the sensory profile of a product over time, adding complexity and depth.

- In Flavor Systems: DEPO is used to impart a sweet, fruity character. It serves to round out and deepen the taste effects of other ingredients, particularly in fruit flavors like watermelon, grape, and apple.[9] Its relatively high boiling point and stability make it suitable for applications that may involve heat processing.[9] It acts as a modifier, shifting profiles towards a juicier, more authentic character rather than a simple "top note" aroma.

- In Fragrance Systems: Similar to its role in flavors, DEPO contributes to fruity and floral accords.[\[10\]](#)[\[11\]](#) It can be used as a building block in creating notes reminiscent of hyacinth, narcissus, or rose, providing a green-floral character that blends well with other aromatic compounds.[\[12\]](#) Its function is often to enhance the overall composition, adding a layer of sophistication that is difficult to achieve with more common esters alone.[\[13\]](#)

Experimental Workflow: From Concept to Validation

The following diagram illustrates the logical flow for incorporating and validating a new ingredient like DEPO in a flavor development project. It begins with analytical verification, moves to application prototyping, and concludes with sensory validation.



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Caption: A typical workflow for incorporating and validating DEPO in a flavor system.

Protocol 1: Incorporation of DEPO into a Model Beverage Flavor

Objective: To create a series of beverage prototypes to evaluate the sensory impact of **Diethyl Phenyl Orthoformate** on a base apple flavor.

Causality: This protocol uses a dosage ladder to systematically explore the impact of DEPO. Starting with a 1% stock solution in a neutral solvent like food-grade ethanol prevents weighing errors with small quantities and ensures homogenous distribution in the final application.

Materials:

- **Diethyl Phenyl Orthoformate** ($\geq 97\%$ purity)
- 200 Proof, Food-Grade Ethanol
- Propylene Glycol (PG)
- Apple flavor accord (a pre-made blend of key apple esters like ethyl acetate, ethyl butyrate, and hexyl acetate)
- Deionized water
- Sugar or sweetener (e.g., High Fructose Corn Syrup 55)
- Citric Acid
- 100 mL volumetric flasks, glass pipettes, magnetic stirrer, analytical balance

Methodology:

- Preparation of 1% DEPO Stock Solution:
 1. Accurately weigh 1.00 g of **Diethyl Phenyl Orthoformate**.
 2. Transfer to a 100 mL volumetric flask.
 3. Add food-grade ethanol to the mark.

4. Mix thoroughly until fully dissolved. This solution contains 10,000 ppm of DEPO.
- Preparation of Sugar-Acid Solution (Beverage Base):
 1. Prepare a 10% sugar (or equivalent sweetener) solution with 0.15% citric acid in deionized water. For example, for 1000 mL, dissolve 100 g of sugar and 1.5 g of citric acid in water.
 2. Ensure all solids are completely dissolved. This will serve as the base for the flavored beverage.
 - Flavor Dosing and Beverage Preparation:
 1. Prepare a control and three test samples (1 L each).
 2. First, add the base apple flavor accord to each 1 L of beverage base at its recommended starting level (e.g., 0.10% or 1000 ppm).
 3. Control (0 ppm DEPO): Add no DEPO stock solution.
 4. Test 1 (10 ppm DEPO): Add 1 mL of the 1% DEPO stock solution to 1 L of the apple-flavored beverage base.
 5. Test 2 (50 ppm DEPO): Add 5 mL of the 1% DEPO stock solution to 1 L of the apple-flavored beverage base.
 6. Test 3 (100 ppm DEPO): Add 10 mL of the 1% DEPO stock solution to 1 L of the apple-flavored beverage base.
 7. Mix all samples thoroughly. Chill before sensory evaluation.

Protocol 2: GC-MS Quality Control for DEPO Purity

Objective: To confirm the identity and assess the purity of an incoming lot of **Diethyl Phenyl Orthoformate** using Gas Chromatography-Mass Spectrometry (GC-MS).

Causality: GC-MS is the standard for analyzing volatile and semi-volatile compounds.^[14] It separates compounds based on their boiling point and polarity (GC) and identifies them based

on their unique mass fragmentation patterns (MS).^[15] Comparing the resulting mass spectrum to a known library like NIST provides high confidence in identification.^[5]

Materials:

- **Diethyl Phenyl Orthoformate** sample
- Diethyl ether or high-purity acetone (solvent)
- GC vial with crimp cap
- GC-MS system equipped with an autosampler

Methodology:

- Sample Preparation:
 1. Prepare a 1000 ppm solution of the DEPO sample in the chosen solvent.
 2. Transfer 1 mL of the solution into a GC vial and seal.
- Instrumentation and Parameters: The following are typical starting parameters and may require optimization based on the specific instrument.

Parameter	Setting	Rationale
GC System	Agilent 7890B or equivalent	Standard, reliable platform.
MS System	Agilent 5977A or equivalent	Provides high-quality mass spectra.
Column	DB-5ms (30m x 0.25mm, 0.25µm)	A non-polar column suitable for a wide range of volatile compounds.
Injection Volume	1 µL	Standard volume for this concentration.
Inlet Temp.	250 °C	Ensures complete vaporization of the sample.
Split Ratio	50:1	Prevents column overloading and ensures sharp peaks.
Oven Program	50°C (hold 2 min), ramp to 280°C at 10°C/min, hold 5 min	Separates solvent from the analyte and elutes DEPO effectively.
MS Source Temp.	230 °C	Standard temperature for electron ionization.
MS Quad Temp.	150 °C	Standard temperature for the quadrupole.
Scan Range	35 - 350 amu	Captures the molecular ion and key fragments of DEPO.

- Data Analysis:

1. Identification: Integrate the major peak in the chromatogram. Compare its mass spectrum against the NIST Mass Spectral Library. A high match factor (>850) and a consistent retention index confirm the identity as **Diethyl Phenyl Orthoformate**.[\[5\]](#)[\[15\]](#)
2. Purity Assessment: Calculate the area percent of the main DEPO peak relative to all other integrated peaks (excluding the solvent peak). This provides an estimation of purity. For a

high-quality sample, this should be $\geq 97.0\%$.^[15]

Protocol 3: Sensory Evaluation using the Triangle Test

Objective: To determine if a statistically significant sensory difference exists between the control beverage and a beverage containing DEPO.

Causality: The triangle test is a foundational discrimination test in sensory science.^[16] It is statistically robust for answering a simple question: "Is there a difference?" This validates whether the addition of DEPO at a specific level produces a perceivable effect before investing in more complex descriptive analysis.

Materials:

- Control and one test beverage from Protocol 1 (e.g., the 50 ppm sample).
- Sensory panel of at least 25-30 screened panelists.^[16]
- Sensory evaluation booths with controlled lighting and airflow.
- Identical tasting cups, coded with random 3-digit numbers.
- Unsalted crackers and room-temperature water for palate cleansing.

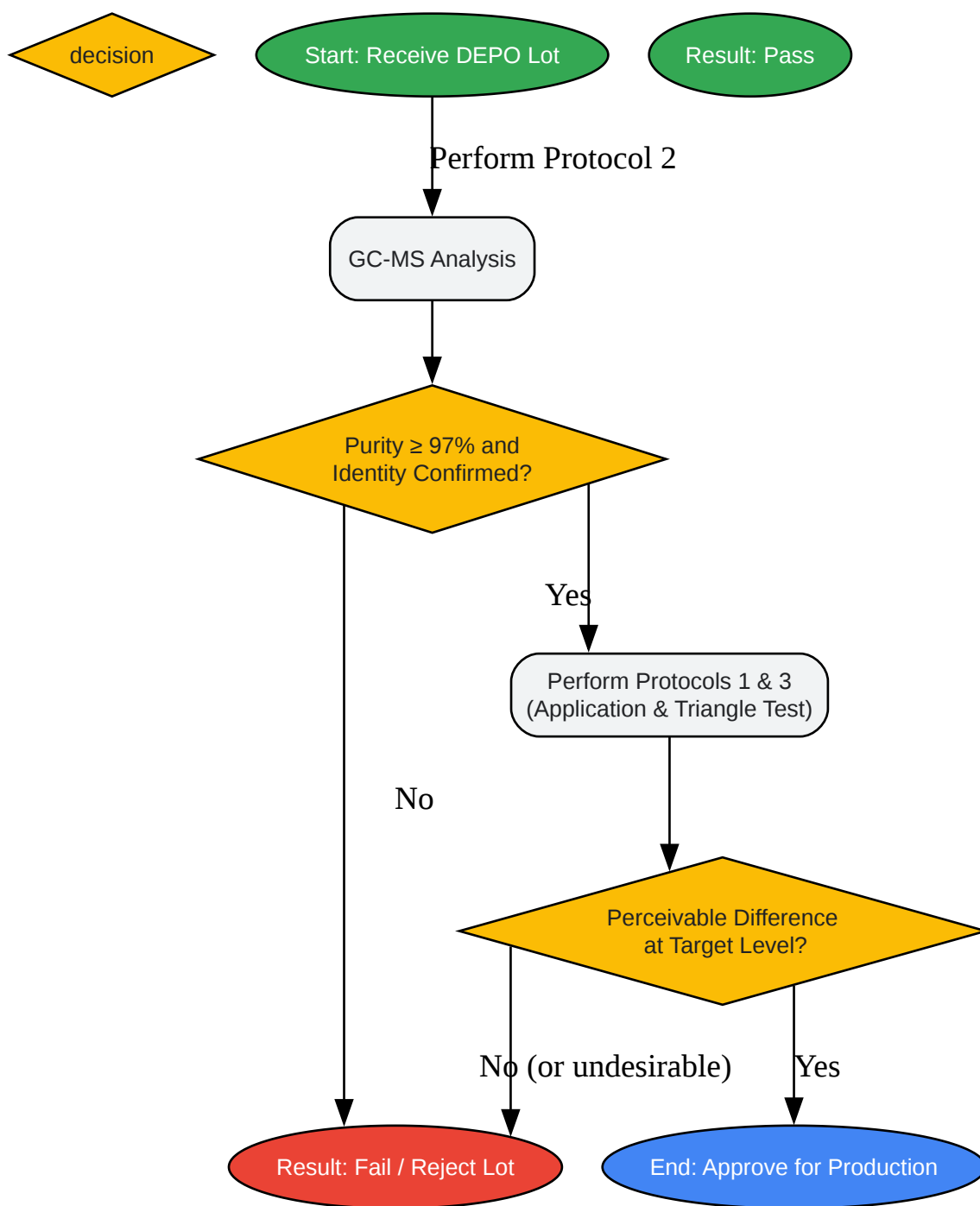
Methodology:

- **Panelist Screening:** Panelists should be screened for their ability to detect basic tastes and aromas and should not have sensitivities to the ingredients being tested.
- **Sample Preparation:**
 1. For each panelist, prepare a tray with three coded samples. Two of the samples will be identical (e.g., Control) and one will be different (e.g., 50 ppm DEPO).
 2. The order of presentation must be randomized for each panelist to avoid positional bias. Six possible combinations exist (AAB, ABA, BAA, BBA, BAB, ABB).

- Evaluation Procedure:
 1. Panelists are instructed to taste the samples from left to right.
 2. They are asked to identify the "odd" or "different" sample.
 3. They must make a choice, even if they are guessing.
 4. Panelists cleanse their palate with water and crackers between samples.
- Data Analysis:
 1. Count the total number of correct identifications.
 2. Consult a statistical chart for the triangle test (based on the number of panelists) to determine if the number of correct judgments is significant at a given confidence level (typically $p < 0.05$).
 3. If the result is statistically significant, it confirms that the addition of DEPO at that level creates a perceivable difference.

Logical Framework for QC and Sensory Analysis

This diagram outlines the decision-making process based on the outcomes of the QC and sensory protocols.



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Caption: Decision tree for quality control and sensory validation of DEPO.

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